

A Technical Guide to High-Purity 3-Hydroxynonanoic Acid for Research Applications

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Compound of Interest

Compound Name: 3-Hydroxynonanoic acid

Cat. No.: B164402

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity **3-Hydroxynonanoic acid**, a valuable medium-chain hydroxy fatty acid for various research applications. This document details commercial suppliers, provides technical specifications, outlines experimental protocols for its synthesis and purification, and explores its potential role in cellular signaling.

Commercial Suppliers and Specifications

A variety of chemical suppliers offer high-purity **3-Hydroxynonanoic acid**, primarily for research purposes. The quality and available specifications can vary between suppliers. Below is a summary of offerings from several reputable vendors.

Supplier	CAS Number	Molecular Formula	Purity	Notes
Abcam	40165-87-5	C ₉ H ₁₈ O ₃	>98%	Offered as a nonesterified 3-hydroxy fatty acid for use in lipid studies and as an internal standard.
Santa Cruz Biotechnology	40165-87-5	C ₉ H ₁₈ O ₃	Not specified	Identified as a nonesterified 3-hydroxy acid found in milk. A certificate of analysis is available for lot-specific data. [1]
Biosynth	40165-87-5	C ₉ H ₁₈ O ₃	Not specified	Provided for research purposes only. [2]
Simson Pharma Limited	40165-87-5	C ₉ H ₁₈ O ₃	Not specified	Accompanied by a Certificate of Analysis. Available via custom synthesis.
JHECHEM CO LTD	40165-87-5	C ₉ H ₁₈ O ₃	≥99.00%	A manufactory with several years of experience providing this compound.
CymitQuimica	40165-87-5	C ₉ H ₁₈ O ₃	>98%	Intended for laboratory use

only.

Available in various quantities for same-day dispatch.

Key Organics

40165-87-5

C₉H₁₈O₃

Not specified

LabSolutions

88930-09-0

C₉H₁₈O₃

≥98%

Soluble in ethanol and should be stored at -20°C under desiccated conditions.[\[3\]](#)

Larodan

40165-87-5

C₉H₁₈O₃

>98%

Supplied as a solid at room temperature.

AstaTech Inc.

40165-87-5

C₉H₁₈O₃

95%

Available in 0.25g quantities.

BLD Pharm

40165-87-5

C₉H₁₈O₃

Not specified

Requires cold-chain transportation and should be stored sealed in a dry, room temperature environment.

Physicochemical Properties

Property	Value
Molecular Weight	174.24 g/mol
Appearance	Solid
Melting Point	57-59 °C
Boiling Point	303.2°C at 760 mmHg
Flash Point	151.4°C
Density	1.027 g/cm ³
Solubility	Soluble in ethanol

Experimental Protocols

Synthesis of (R)- and (S)-3-Hydroxynonanoic Acid

A common method for the synthesis of both (R)- and (S)-**3-hydroxynonanoic acid** derivatives involves the ozonolysis of methyl ricinoleate, derived from castor oil, followed by oxidation.^[4] This approach provides an effective route to the methyl esters of **3-hydroxynonanoic acid**, which can then be further modified.

Another established method for producing enantiomerically pure (R)-3-hydroxycarboxylic acids, including (R)-**3-hydroxynonanoic acid**, utilizes the biotechnological conversion of polyhydroxyalkanoates (PHAs) from bacteria such as *Pseudomonas putida*.^[5] In this process, the bacteria accumulate PHAs, which are then depolymerized in vivo, and the resulting monomers are secreted and purified.^[5]

Purification of 3-Hydroxynonanoic Acid

A multi-step process has been developed for the efficient separation and purification of 9-hydroxynonanoic acid, a structural isomer of **3-hydroxynonanoic acid**, from fermentation broths, which can be adapted for **3-hydroxynonanoic acid**.^[6] The key steps include:

- Protein Removal: Treatment with a coagulant aid to precipitate and remove proteins.^[6]

- Impurity Removal: Selective removal of nonpolar impurities, such as n-nonanoic acid, using a nonpolar solvent like ethyl octanoate.[6]
- Product Extraction: Liquid-liquid extraction with a polar solvent, such as isobutyl alcohol, to recover the target hydroxyalkanoic acid.[6]

For laboratory-scale purification of (R)-3-hydroxycarboxylic acids obtained from bacterial conversion, a combination of acidic precipitation, preparative reversed-phase column chromatography, and subsequent solvent extraction has been shown to yield purities of over 95 wt%.[5]

Quality Control and Analysis

A comprehensive quality assessment of **3-Hydroxynonanoic acid** should include the following analyses, as would be detailed in a Certificate of Analysis (CoA):

- Purity: Determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Identity Confirmation: Verified by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.
- Appearance: Visual inspection of the physical state and color.
- Solubility: Testing solubility in relevant solvents.
- Water Content: Measured by Karl Fischer titration.
- Residual Solvents: Assessed by GC.

An example of a CoA for a similar chemical compound would typically present the specified acceptance criteria and the actual test results for each of these parameters.[7][8][9]

Putative Signaling Pathway

While direct evidence for a specific signaling pathway for **3-Hydroxynonanoic acid** is limited, its structural similarity to other 3-hydroxy fatty acids, such as 3-hydroxyoctanoic acid, suggests

a potential interaction with the hydroxycarboxylic acid receptor 3 (HCAR3), a G-protein coupled receptor. The proposed signaling cascade is depicted below.

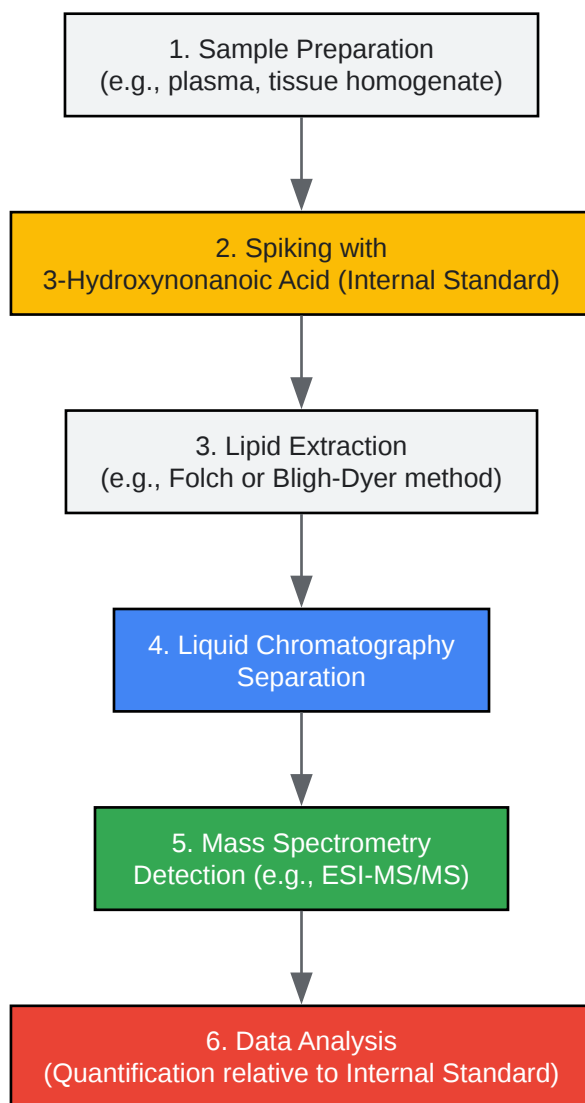


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Caption: Putative signaling cascade of **3-Hydroxynonanoic acid** via the HCAR3 receptor.

Experimental Workflow: Use as an Internal Standard in LC-MS

High-purity **3-Hydroxynonanoic acid** is often utilized as an internal standard in mass spectrometry-based lipidomics to correct for variations in sample preparation and instrument response. The general workflow for this application is outlined below.



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Caption: Workflow for using **3-Hydroxynonanoic acid** as an internal standard in LC-MS.

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